

Application Note: High-Throughput Quantification of Dimethyl (2,5-dichlorophenyl)phosphonate

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Compound of Interest

Compound Name: (2,5-Dichlorophenyl)phosphonic acid dimethyl ester
CAS No.: 115393-14-1
Cat. No.: B182288

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Introduction

Dimethyl (2,5-dichlorophenyl)phosphonate is an organophosphorus compound of significant interest in various fields, including as a potential intermediate in the synthesis of agrochemicals and pharmaceuticals. Its chemical structure, featuring a dichlorinated aromatic ring and a phosphonate ester group, necessitates robust and sensitive analytical methods for its accurate quantification in diverse matrices. This application note provides detailed protocols for the analysis of dimethyl (2,5-dichlorophenyl)phosphonate using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC), designed to ensure scientific integrity, reproducibility, and adherence to rigorous validation standards.

The methodologies presented herein are developed with an emphasis on the causality behind experimental choices, providing a framework for adaptation to specific sample matrices and research needs. All protocols are designed as self-validating systems, incorporating quality control checks to ensure data trustworthiness.

PART 1: Gas Chromatography-Mass Spectrometry (GC-MS) Method

Gas chromatography is an ideal technique for the analysis of volatile and semi-volatile compounds like dimethyl (2,5-dichlorophenyl)phosphonate. Coupling GC with a selective detector such as a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD) provides high sensitivity for phosphorus-containing compounds. For unequivocal identification and quantification, a Mass Spectrometer (MS) is the detector of choice. The following method is based on established principles for organophosphorus pesticide analysis, such as those outlined in EPA Method 8141B[1].

Rationale for Method Selection

The chlorinated and organophosphorus nature of the analyte makes it well-suited for GC analysis. A DB-5ms column, a low-polarity phase, is chosen for its excellent separation of a wide range of semi-volatile organic compounds. Electron Impact (EI) ionization is selected for its ability to generate reproducible fragmentation patterns, aiding in structural confirmation.

Experimental Workflow: GC-MS



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Caption: GC-MS workflow for dimethyl (2,5-dichlorophenyl)phosphonate analysis.

Detailed Protocol: GC-MS Analysis

1.3.1. Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for water and soil/sediment samples. For soil samples, an initial extraction into a suitable solvent is required.

- **Water Samples:** To a 100 mL water sample in a separatory funnel, add 5 mL of dichloromethane.
- **Soil/Sediment Samples:** To 10 g of homogenized soil, add 20 mL of a 1:1 (v/v) mixture of acetone and hexane. Sonicate for 15 minutes and allow the solid to settle. Decant the supernatant. Repeat the extraction twice more and combine the supernatants.
- **Extraction:** For water samples, shake the separatory funnel vigorously for 2 minutes, venting periodically. Allow the layers to separate and drain the dichloromethane (bottom layer) into a flask. Repeat the extraction twice more with fresh 5 mL portions of dichloromethane. For soil extracts, proceed to the next step.
- **Drying:** Pass the combined dichloromethane extracts through a funnel containing anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Concentrate the extract to approximately 1 mL using a gentle stream of nitrogen in a warm water bath (35-40°C).
- **Solvent Exchange:** Add 5 mL of ethyl acetate and continue to concentrate to a final volume of 1 mL. This step ensures the final sample is in a solvent compatible with the GC system.

1.3.2. Instrumental Analysis

Parameter	Condition
Gas Chromatograph	Agilent 8890 GC or equivalent
Injector	Split/Splitless, 250°C, Splitless mode (1 min)
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	80°C (hold 1 min), ramp to 280°C at 15°C/min, hold 5 min
Mass Spectrometer	Agilent 5977B MSD or equivalent
Ion Source	Electron Impact (EI), 70 eV, 230°C
Quadrupole Temp.	150°C
Acquisition Mode	Scan (m/z 50-450) and/or Selected Ion Monitoring (SIM)
SIM Ions	To be determined from the mass spectrum of a standard

Method Validation Summary

The method should be validated according to ICH guidelines Q2(R1)[2].

Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.995 over the range of 1-100 µg/mL
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	$\leq 15\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1

PART 2: High-Performance Liquid Chromatography (HPLC-UV) Method

For non-volatile or thermally labile compounds, HPLC is the preferred analytical technique. Dimethyl (2,5-dichlorophenyl)phosphonate possesses a UV-active dichlorophenyl group, allowing for detection using a Diode Array Detector (DAD) or a standard UV detector. To enhance sensitivity, a derivatization step can be employed, although direct analysis is often sufficient for moderately concentrated samples.

Rationale for Method Selection

Reversed-phase HPLC is chosen for its versatility in separating moderately polar organic compounds. A C18 column provides excellent retention and separation based on the hydrophobicity of the analyte. A mobile phase of methanol and water offers a good balance of solvent strength and compatibility with UV detection.

Experimental Workflow: HPLC-UV



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Caption: HPLC-UV workflow for dimethyl (2,5-dichlorophenyl)phosphonate analysis.

Detailed Protocol: HPLC-UV Analysis

2.3.1. Sample Preparation (Solid-Phase Extraction)

This protocol is suitable for cleaning up aqueous samples or sample extracts.

- Conditioning: Condition a C18 SPE cartridge (500 mg) by passing 5 mL of methanol followed by 5 mL of deionized water.

- Loading: Load 10 mL of the aqueous sample (or sample extract diluted in water) onto the cartridge at a flow rate of approximately 1-2 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar interferences.
- Elution: Elute the analyte with 5 mL of methanol into a clean collection tube.
- Final Preparation: Evaporate the methanol to dryness under a stream of nitrogen and reconstitute the residue in 1 mL of the mobile phase. Filter through a 0.45 µm syringe filter before injection.

2.3.2. Instrumental Analysis

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic: 60:40 (v/v) Methanol:Water
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detector	Diode Array Detector (DAD)
Detection Wavelength	220 nm

Method Validation Summary

The method should be validated according to ICH guidelines Q2(R1)[2].

Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.995 over the range of 5-200 $\mu\text{g/mL}$
Accuracy (% Recovery)	85 - 115%
Precision (% RSD)	$\leq 10\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1

PART 3: Trustworthiness and Self-Validation

To ensure the trustworthiness of the generated data, the following quality control measures are essential for both GC-MS and HPLC-UV methods:

- **System Suitability:** Before each analytical run, inject a standard solution to verify system performance parameters such as peak shape, retention time, and detector response.
- **Calibration Verification:** A calibration standard should be run at the beginning and end of each analytical sequence, and periodically throughout, to ensure the stability of the instrument's response.
- **Method Blanks:** Analyze a blank sample (a sample matrix without the analyte) with each batch of samples to check for contamination.
- **Spiked Samples:** A matrix spike (a sample fortified with a known amount of the analyte) should be analyzed with each batch to assess matrix effects and recovery.
- **Internal Standards:** For improved precision, especially with complex matrices, the use of a structurally similar internal standard is recommended. The internal standard should be added to all samples, standards, and blanks before sample preparation.

Conclusion

The GC-MS and HPLC-UV methods detailed in this application note provide robust and reliable approaches for the quantification of dimethyl (2,5-dichlorophenyl)phosphonate. The choice between the two techniques will depend on the sample matrix, required sensitivity, and

available instrumentation. Adherence to the outlined protocols and quality control measures will ensure the generation of high-quality, defensible data for researchers, scientists, and drug development professionals.

References

- U.S. Environmental Protection Agency. (2007). Method 8141B: Organophosphorus Compounds by Gas Chromatography. In Test Methods for Evaluating Solid Waste, Physical/Chemical Methods (SW-846). Retrieved from [\[Link\]](#)
- International Council for Harmonisation. (2005). Q2(R1): Validation of Analytical Procedures: Text and Methodology. Retrieved from [\[Link\]](#)

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